

4-(3-Hydroxypropyl)thiomorpholine 1,1-Dioxide structure and properties.

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Compound of Interest

Compound Name:	4-(3-Hydroxypropyl)thiomorpholine 1,1-Dioxide
CAS No.:	205194-33-8
Cat. No.:	B1279444

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An In-Depth Technical Guide to **4-(3-Hydroxypropyl)thiomorpholine 1,1-Dioxide**: Structure, Properties, and Synthetic Utility

Abstract: The thiomorpholine 1,1-dioxide scaffold is a cornerstone in modern medicinal chemistry, recognized as a privileged structure due to its favorable physicochemical properties and versatile biological activities.^[1] This guide provides a comprehensive technical overview of a key derivative, **4-(3-Hydroxypropyl)thiomorpholine 1,1-Dioxide**. We will dissect its molecular structure, detail its physicochemical properties, propose a robust and logical synthetic pathway with a detailed experimental protocol, and explore its potential applications in drug discovery and development. This document is intended for researchers, medicinal chemists, and drug development professionals seeking to leverage this valuable building block in their synthetic programs.

Molecular Profile and Physicochemical Characteristics

4-(3-Hydroxypropyl)thiomorpholine 1,1-Dioxide, identified by CAS number 205194-33-8, is a bifunctional organic compound featuring a saturated heterocyclic sulfone and a primary alcohol.[2] The core structure consists of a six-membered thiomorpholine ring where the sulfur atom is fully oxidized to a sulfone (S,S-dioxide). A three-carbon chain terminating in a hydroxyl group is attached to the ring's nitrogen atom.

The sulfone group is a critical feature, acting as a potent hydrogen bond acceptor while being metabolically stable. Its polarity significantly influences the molecule's solubility and overall ADME (Absorption, Distribution, Metabolism, and Excretion) profile. The terminal hydroxyl group on the N-propyl substituent offers a site for hydrogen bonding interactions with biological targets or serves as a reactive handle for subsequent chemical modifications, such as esterification or etherification, to generate compound libraries or prodrugs.

Caption: 2D Structure of **4-(3-Hydroxypropyl)thiomorpholine 1,1-Dioxide**.

Table 1: Physicochemical and Identification Data

Property	Value	Source(s)
CAS Number	205194-33-8	[2]
Molecular Formula	C ₇ H ₁₅ NO ₃ S	[2]
Molecular Weight	193.26 g/mol	[2]
Synonyms	3-(1,1-Dioxothiomorpholino)-1-propanol	
Appearance	White to light yellow/orange solid powder or crystal	[2]
Melting Point	70-74 °C	
Purity	≥98.0% (GC)	[2]
Solubility	Soluble in Methanol	
Storage Conditions	Air sensitive; store at room temperature (<15°C recommended) under an inert gas in a cool, dark place.	[2]

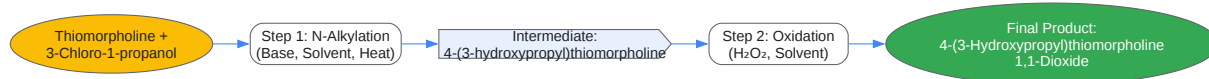
Synthesis Strategy and Experimental Protocol

While specific peer-reviewed syntheses for this exact molecule are not detailed in readily available literature, a logical and robust two-step synthetic pathway can be devised from commercially available starting materials. The strategy involves the N-alkylation of the parent heterocycle, thiomorpholine, followed by the oxidation of the sulfide to the target sulfone. This approach is standard in heterocyclic chemistry and provides a reliable method for accessing N-substituted thiomorpholine 1,1-dioxides.

Proposed Synthetic Pathway

The synthesis is best approached in two distinct steps:

- Step 1: N-Alkylation. Reaction of thiomorpholine with 3-chloro-1-propanol in the presence of a non-nucleophilic base to form the intermediate, 4-(3-hydroxypropyl)thiomorpholine.
- Step 2: Oxidation. Selective oxidation of the sulfur atom in the intermediate using a suitable oxidizing agent, such as hydrogen peroxide, to yield the final product, **4-(3-Hydroxypropyl)thiomorpholine 1,1-Dioxide**.



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Caption: Proposed two-step synthetic workflow for the target compound.

Detailed Experimental Protocol

Trustworthiness Note: This protocol includes checkpoints for reaction monitoring (e.g., TLC, LC-MS), which are crucial for self-validation. These analyses confirm the consumption of starting material and the formation of the desired product at each stage, ensuring the chemist can make informed decisions about reaction time, workup, and purification.

Step 1: Synthesis of 4-(3-hydroxypropyl)thiomorpholine

- Setup: To a 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, add thiomorpholine (1.0 eq.), acetonitrile (5 mL per mmol of thiomorpholine), and potassium carbonate (K_2CO_3 , 2.0 eq.).
- Reagent Addition: Add 3-chloro-1-propanol (1.1 eq.) to the stirring suspension at room temperature.
- Reaction: Heat the reaction mixture to reflux (approx. 82°C) and maintain for 12-18 hours.
 - Causality: Acetonitrile is a suitable polar aprotic solvent, and K_2CO_3 is a cost-effective base to neutralize the HCl generated during the S_N2 reaction. Refluxing provides the necessary activation energy for the alkylation.
- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the thiomorpholine starting material is consumed.
- Workup: Cool the mixture to room temperature and filter off the inorganic salts. Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purification: The crude material can be purified by column chromatography on silica gel or used directly in the next step if deemed sufficiently pure by analysis.

Step 2: Synthesis of **4-(3-Hydroxypropyl)thiomorpholine 1,1-Dioxide**

- Setup: Dissolve the crude or purified 4-(3-hydroxypropyl)thiomorpholine (1.0 eq.) from Step 1 in methanol (5 mL per mmol) in a round-bottom flask equipped with a magnetic stir bar. Cool the flask in an ice-water bath.
- Reagent Addition: Add hydrogen peroxide (H_2O_2 , 30% aqueous solution, 2.5 eq.) dropwise to the stirring solution, ensuring the internal temperature does not exceed 20°C.
 - Causality: Hydrogen peroxide is a common and effective oxidant for converting sulfides to sulfones. The reaction is exothermic, necessitating controlled addition at low temperature to prevent runaway reactions. Methanol is a suitable solvent that is miscible with both the organic substrate and the aqueous oxidant.

- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 24 hours.
- **Monitoring:** Monitor the reaction by TLC or LC-MS for the disappearance of the sulfide intermediate and the appearance of the sulfone product.
- **Workup:** Quench the reaction by carefully adding an aqueous solution of sodium sulfite (Na_2SO_3) until a negative test with peroxide indicator strips is obtained. Concentrate the mixture under reduced pressure to remove the methanol.
- **Purification:** Extract the resulting aqueous residue with dichloromethane or ethyl acetate (3x volumes). Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The resulting solid can be further purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) to yield the final product.

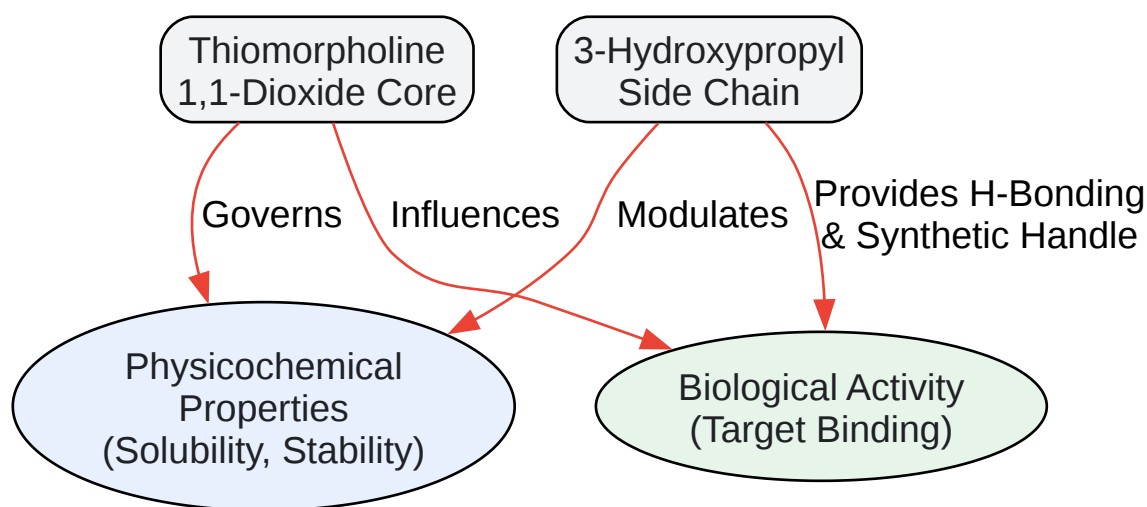
Applications in Medicinal Chemistry and Drug Discovery

The thiomorpholine 1,1-dioxide scaffold is a bioisostere of the widely used morpholine ring, but with distinct properties that medicinal chemists can exploit. The sulfone group is more polar and a stronger hydrogen bond acceptor than the ether oxygen in morpholine, which can lead to improved solubility and different binding interactions.

Key Roles and Potential Applications:

- **Scaffold for Bioactive Agents:** The parent scaffold is integral to numerous compounds with demonstrated biological activity, including antitubercular, antimalarial, hypolipidemic, and antioxidant properties.^[1] For instance, the antibiotic Sutezolid, a thiomorpholine analogue of Linezolid, highlights the scaffold's importance in developing next-generation therapeutics.^[1]
- **Intermediate for Library Synthesis:** **4-(3-Hydroxypropyl)thiomorpholine 1,1-Dioxide** is an ideal building block. The terminal hydroxyl group serves as a versatile synthetic handle for diversification. It can be used in esterification, etherification, or click chemistry reactions to rapidly generate a library of analogues for structure-activity relationship (SAR) studies.

- **Pharmacophore Element:** The hydroxypropyl chain can directly participate in binding to a biological target. The hydroxyl group can act as a hydrogen bond donor or acceptor, anchoring the molecule in a protein's active site. This is particularly relevant in the design of kinase inhibitors and other enzyme-targeted therapies.
- **Improving ADME Properties:** The introduction of the polar sulfone and hydroxyl groups is a common strategy to enhance aqueous solubility and modulate lipophilicity (LogP), which are critical parameters for optimizing a drug candidate's pharmacokinetic profile.



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Caption: Key structural elements influencing the compound's utility.

Safety and Handling

Comprehensive toxicological data for **4-(3-Hydroxypropyl)thiomorpholine 1,1-Dioxide** is not publicly available. Therefore, safety precautions should be based on the data for the parent compound, thiomorpholine 1,1-dioxide, and general principles of laboratory safety.

- **Hazards:** The parent compound is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[3] It is prudent to assume this derivative carries similar risks.
- **Handling:** Handle in a well-ventilated area or a chemical fume hood.[4] Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-

resistant gloves.[5] Avoid breathing dust and prevent contact with skin and eyes.[4][5]

- Storage: The compound is listed as air-sensitive.[2] It should be stored in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) in a cool, dry, and dark place to maintain product quality.[5][6]

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